CAS number and molecular weight of Prednisone-d4

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Compound of Interest		
Compound Name:	*Prednisone-d4*	
Cat. No.:	*B12380848*	Get Quote

Technical Guide: Prednisone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Prednisone-d4**, a deuterated isotopologue of Prednisone. It is intended for use in research and development, particularly in pharmacokinetic and metabolic studies where it serves as an invaluable internal standard for mass spectrometry-based quantification of Prednisone.

Core Properties of **Prednisone-d4**

The fundamental physicochemical properties of **Prednisone-d4** are summarized below. It is important to note that a specific CAS number for this deuterated analog is not consistently available in commercial and regulatory databases. Therefore, the CAS number for the unlabeled parent compound, Prednisone, is often provided for reference.

Property	Value	Citation
Chemical Name	(8S,9S,10R,13S,14S,17R)-17-hydroxy-17-(2-hydroxyacetyl-d2)-10,13-dimethyl-7,8,9,10,12,13,14,15,16,17-decahydro-3H-cyclopenta[a]phenanthrene-3,11(6H)-dione-12,12-d2	[1][2]
Molecular Formula	$C_{21}H_{22}D_4O_5$	[1]
Molecular Weight	362.45 g/mol	[1]
CAS Number	Not consistently available	[1][2]
Unlabeled CAS No.	53-03-2	[1]

Experimental Protocol: Quantification of Prednisone in Human Urine using LC-MS/MS with **Prednisone-d4** as an Internal Standard

This protocol details a liquid-liquid extraction (LLE) method followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) analysis for the accurate quantification of Prednisone in human urine. **Prednisone-d4** is employed as an internal standard (IS) to correct for matrix effects and variations in sample processing.

1. Materials and Reagents:

- Prednisone and **Prednisone-d4** reference standards

- Methanol (LC-MS grade)

- Acetonitrile (LC-MS grade)

- Formic acid (LC-MS grade)

- Water (deionized, 18 MΩ·cm)

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- Phosphate buffer (0.2 M)

- β-glucuronidase enzyme

- Carbonate buffer

- Tertiary-butyl methyl ether (TBME)

- Human urine samples

2. Sample Preparation (Liquid-Liquid Extraction):

- To 2.5 mL of urine sample, add a known concentration of **Prednisone-d4** internal standard solution.

- Add 1.5 mL of 0.2 M phosphate buffer and 40 µL of β-glucuronidase enzyme.

- Incubate the samples at 50°C for 30 minutes to ensure the cleavage of any glucuronide conjugates.

- Allow the samples to cool to room temperature.

- Adjust the pH to 9.6 with carbonate buffer.

- Add 5 mL of TBME to the samples.

- Vortex the mixture for 20 minutes to facilitate the extraction of Prednisone and **Prednisone-d4** into the organic layer.

- Centrifuge the samples to separate the aqueous and organic layers.

- Carefully transfer the organic layer (top layer) to a clean tube.

- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.

- Reconstitute the dried extract in 200 µL of 10% methanol in water.

3. LC-MS/MS Analysis:

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- Liquid Chromatography (LC):

  - Column: A C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.7 μm) is suitable for separation.

  - Mobile Phase A: 0.2% formic acid in water.

  - Mobile Phase B: 0.2% formic acid in 90% acetonitrile.

  - Gradient Elution: A linear gradient from a low to a high percentage of Mobile Phase B is used to elute Prednisone and **Prednisone-d4**.

  - Flow Rate: A typical flow rate is 0.4 mL/min.

  - Injection Volume: 10-20 μL.

- Tandem Mass Spectrometry (MS/MS):

  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.

  - Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and specific detection. The precursor-to-product ion transitions for both Prednisone and **Prednisone-d4** should be optimized.

4. Data Analysis:

- The concentration of Prednisone in the urine samples is determined by calculating the peak area ratio of the analyte (Prednisone) to the internal standard (**Prednisone-d4**).

- A calibration curve is constructed by analyzing a series of calibration standards with known concentrations of Prednisone and a constant concentration of **Prednisone-d4**.

Glucocorticoid Receptor Signaling Pathway

Prednisone is a synthetic glucocorticoid that exerts its effects through the glucocorticoid receptor (GR). The signaling pathway involves the binding of Prednisone to the cytoplasmic GR, leading to its translocation to the nucleus and subsequent regulation of gene expression.

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References

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